

# Essential Safety and Handling Guide for NALCO® TRAC109

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## Compound of Interest

Compound Name: Rac 109

Cat. No.: B1680416

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This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling NALCO® TRAC109. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling procedures.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for NALCO® TRAC109.

Property	Value
Physical Form	Liquid
Appearance	Clear to light yellow
Odor	None
pH (Neat)	12 – 14
Boiling Point	106°C
Freezing Point	-25°C
Flash Point (PMCC)	None
Specific Gravity @25°C	1.34
Solubility in Water	Complete
Storage Temperature	-1°C to 49°C

## Personal Protective Equipment (PPE)

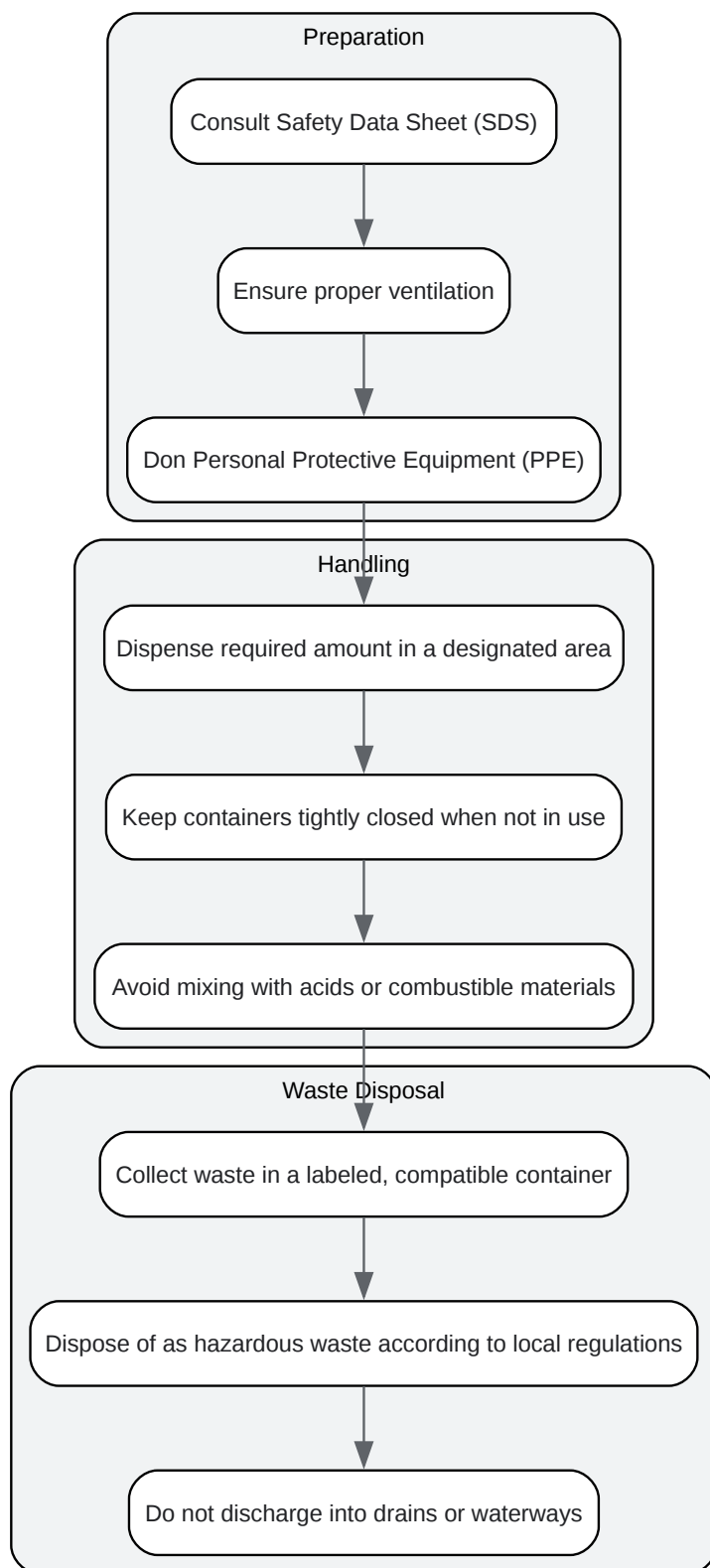
When handling NALCO® TRAC109, the following personal protective equipment is mandatory to prevent exposure.

Equipment Type	Specification
Eye Protection	Chemical splash goggles. A face shield should also be worn.
Hand Protection	Chemical resistant gloves (e.g., Neoprene, Buna-N).
Body Protection	Chemical resistant apron and boots. Protective clothing should be worn if there is a possibility of direct contact or splashes. <a href="#">[1]</a>
Respiratory	Not typically required with adequate ventilation. If mists are generated, use an appropriate certified respirator.

# Standard Operating Procedure for Handling NALCO® TRAC109

This section outlines the step-by-step procedure for the safe handling of NALCO® TRAC109 from preparation to disposal.

## Experimental Workflow



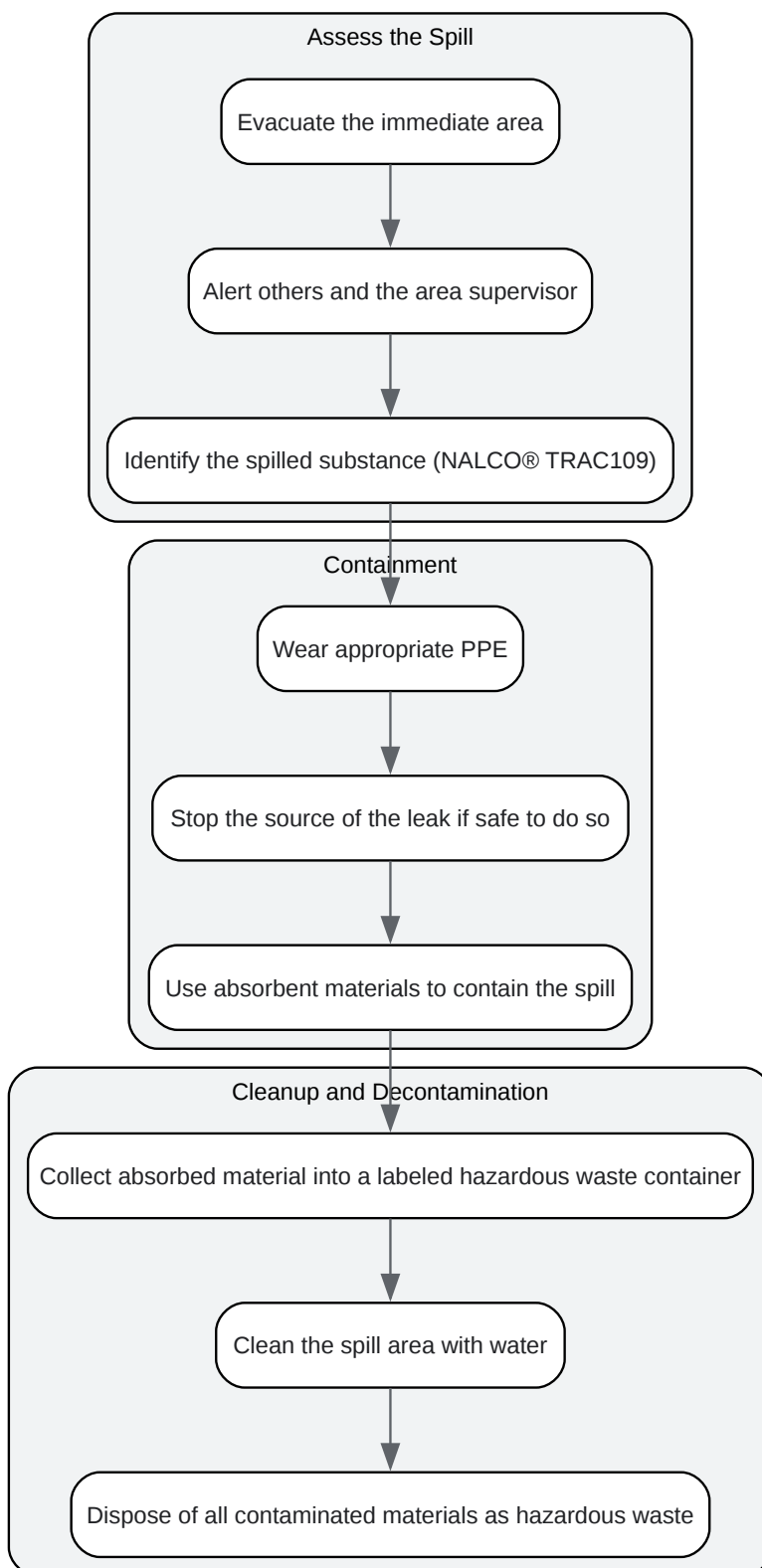
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Caption: Standard workflow for handling NALCO® TRAC109.

## Emergency Procedures: Chemical Spill Response

Immediate and appropriate response to a chemical spill is critical to minimizing harm to personnel and the environment.

### Spill Response Plan



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## References

- 1. scribd.com [scribd.com]
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